

# molecular weight and formula of Dimethylethoxysilane

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## Compound of Interest

Compound Name: Dimethylethoxysilane

Cat. No.: B079849

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## In-Depth Technical Guide: Dimethylethoxysilane

This guide provides a comprehensive overview of the chemical and physical properties of **dimethylethoxysilane**, tailored for researchers, scientists, and professionals in drug development.

## Core Properties of Dimethylethoxysilane

**Dimethylethoxysilane** is an organosilicon compound with significant applications in various chemical syntheses. A clear understanding of its fundamental properties is crucial for its effective use.

## Physicochemical Data

The essential quantitative data for **dimethylethoxysilane** is summarized in the table below for straightforward reference and comparison.

Property	Value	Source
Molecular Formula	C4H12OSi	[1][2][3][4]
C4H11OSi	[5]	
Molecular Weight	104.22 g/mol	[1][3][4]
104.23 g/mol	[2]	
103.21 g/mol	[5]	
CAS Number	14857-34-2	[1][2][4]
Density	0.758 g/cm <sup>3</sup>	[1]
0.757 g/mL	[3]	
Boiling Point	55 °C	[1]
54-55 °C	[3]	
Flash Point	-5 °C	[1]
15 °C	[3]	
SMILES	CCO--INVALID-LINK--C	[1][4][5]
InChI Key	DRUOQOFQRYFQGB-UHFFFAOYSA-N	[4][5]

## Experimental Protocols

Detailed experimental methodologies are critical for the replication and advancement of scientific research. The following section outlines a standard protocol for the analysis of **dimethylethoxysilane** purity using Gas Chromatography (GC).

### Purity Analysis via Gas Chromatography

Objective: To determine the purity of a **dimethylethoxysilane** sample.

Materials:

- **Dimethylethoxysilane** sample

- Gas chromatograph (GC) equipped with a Flame Ionization Detector (FID)
- Capillary column (e.g., DB-5, 30 m x 0.25 mm x 0.25  $\mu$ m)
- High purity helium or nitrogen as carrier gas
- Syringe for sample injection
- Vials for sample preparation

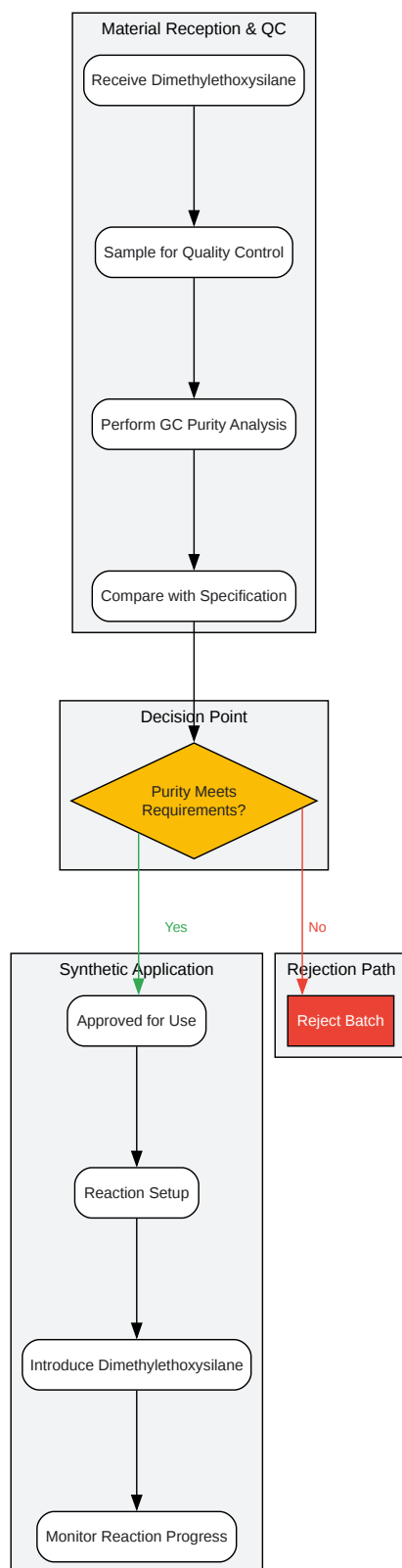
Procedure:

- Instrument Setup:
  - Set the injector temperature to 250°C.
  - Set the detector temperature to 300°C.
  - Program the oven temperature: initial temperature of 50°C, hold for 2 minutes, then ramp up to 250°C at a rate of 10°C/min, and hold for 5 minutes.
  - Set the carrier gas flow rate to 1 mL/min.
- Sample Preparation:
  - Prepare a 1% (v/v) solution of the **dimethylethoxysilane** sample in a suitable solvent (e.g., hexane).
- Injection:
  - Inject 1  $\mu$ L of the prepared sample into the GC.
- Data Acquisition and Analysis:
  - Record the chromatogram.
  - Identify the peak corresponding to **dimethylethoxysilane** based on its retention time.
  - Calculate the area of all peaks in the chromatogram.

- Determine the purity of the sample by calculating the percentage of the area of the **dimethylethoxysilane** peak relative to the total area of all peaks.

## Logical Workflow Visualization

To illustrate a typical workflow involving **dimethylethoxysilane**, the following diagram outlines the key stages from material reception to its application in a synthetic reaction.



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Caption: Workflow for Quality Control and Use of **Dimethylethoxysilane**.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)